

Advanced Application Notes on Thiophene-Based Carboxylic Acids in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *5-Chloro-3-isopropoxythiophene-2-carboxylic acid*

Cat. No.: *B12065328*

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Editor's Note: The following application guide was developed in response to a query for "**5-Chloro-3-isopropoxythiophene-2-carboxylic acid**." An extensive search of the scientific and patent literature yielded no specific data for this molecule, suggesting it may be a novel or less-documented compound. However, to provide a comprehensive and relevant resource, this guide focuses on the closely related and industrially significant analogue, 5-Chlorothiophene-2-carboxylic acid. The principles, protocols, and applications discussed herein for this well-established intermediate are foundational and may offer valuable insights for research into other substituted thiophene derivatives.

Introduction: The Strategic Importance of 5-Chlorothiophene-2-carboxylic acid in Modern Drug Development

5-Chlorothiophene-2-carboxylic acid (5-Cl-T2CA) is a highly versatile heterocyclic building block that has become indispensable in contemporary medicinal chemistry. Its rigid thiophene core, coupled with the reactive handles of a carboxylic acid and a chloro substituent, provides a

unique scaffold for constructing complex molecular architectures. The electron-withdrawing nature of the chlorine atom and the carboxylic acid group influences the reactivity of the thiophene ring, making it a strategic component for synthesizing targeted active pharmaceutical ingredients (APIs).

This compound is most notably recognized as a critical starting material for the synthesis of direct Factor Xa inhibitors, a class of modern anticoagulants.[1][2] Its utility extends to other therapeutic areas, including anti-inflammatory and antimicrobial agents, underscoring its broad applicability in drug discovery and development.[3] This guide provides an in-depth exploration of 5-Cl-T2CA, detailing its physicochemical properties, its pivotal role in the synthesis of the blockbuster anticoagulant Rivaroxaban, and the associated analytical and synthetic protocols.

Physicochemical Properties & Structural Data

A thorough understanding of the physical and chemical properties of an intermediate is critical for process development, safety, and quality control.

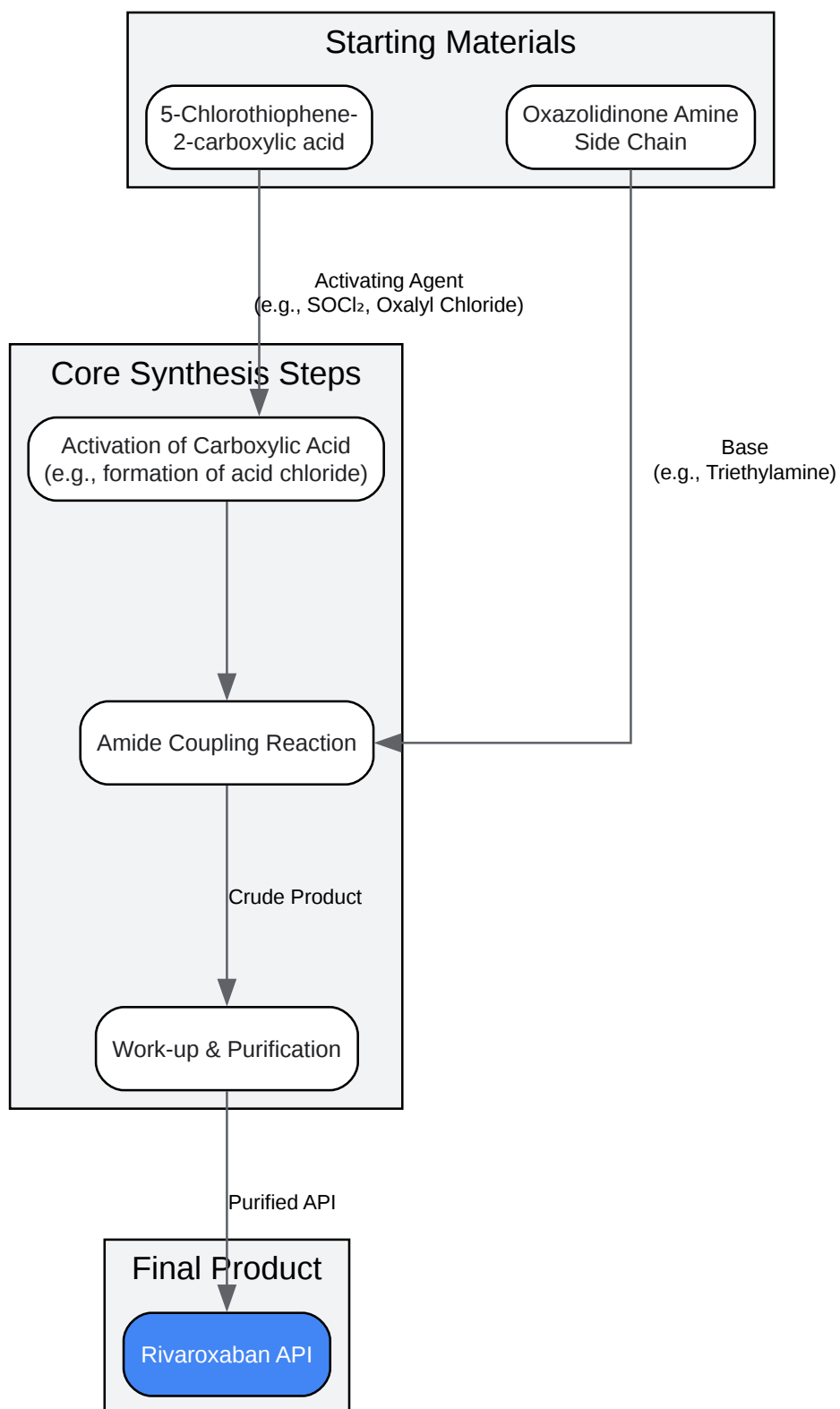
Property	Value	Source(s)
CAS Number	24065-33-6	[1][4]
Molecular Formula	C ₅ H ₃ ClO ₂ S	[1][4]
Molecular Weight	162.59 g/mol	[1]
Appearance	White to off-white solid/powder	[1]
Melting Point	154-158 °C	[4]
Purity (Typical)	≥97-99% (by HPLC)	[1]
Solubility	Data not widely available, but generally soluble in organic solvents.	
Storage	Store in a cool, dry, well-ventilated place. Keep container tightly closed.	[4]

Core Application: Synthesis of Rivaroxaban

The primary and most economically significant application of 5-Chlorothiophene-2-carboxylic acid is its role as a key intermediate in the manufacturing of Rivaroxaban, an oral anticoagulant used for the prevention and treatment of thromboembolic diseases.[1] The thiophene moiety of 5-Cl-T2CA ultimately forms a crucial part of the final API structure, binding within a key pocket of the Factor Xa enzyme.

Synthetic Pathway Overview

The synthesis of Rivaroxaban from 5-Cl-T2CA involves the formation of an amide bond with a complex oxazolidinone-containing amine side chain. The general workflow involves activating the carboxylic acid of 5-Cl-T2CA to facilitate this coupling reaction.



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Caption: High-level workflow for Rivaroxaban synthesis from key intermediates.

Causality in Experimental Design: Why Amide Coupling?

The formation of an amide bond is a cornerstone of pharmaceutical synthesis due to its exceptional stability and its prevalence in biological systems. In the context of Rivaroxaban, the amide linkage formed from 5-Cl-T2CA serves two primary purposes:

- **Structural Integrity:** It provides a robust covalent link between the thiophene "head" and the oxazolidinone "tail" of the molecule, ensuring the compound remains intact under physiological conditions.
- **Pharmacophore Positioning:** The specific geometry and electronic properties of the amide group help to correctly orient the thiophene and oxazolidinone moieties within the active site of the Factor Xa enzyme, which is critical for potent and selective inhibition.

Experimental Protocols

The following protocols are generalized representations based on established chemical principles. Researchers must adapt them based on laboratory conditions, scale, and safety assessments.

Protocol 1: Activation of 5-Cl-T2CA to its Acid Chloride

Objective: To convert the carboxylic acid into a more reactive acid chloride to facilitate amide coupling.

Materials:

- 5-Chlorothiophene-2-carboxylic acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride
- Anhydrous dichloromethane (DCM) or Toluene
- Magnetic stirrer and heating mantle
- Inert atmosphere setup (e.g., Nitrogen or Argon)

- Rotary evaporator

Procedure:

- Under an inert atmosphere, suspend 5-Chlorothiophene-2-carboxylic acid (1.0 eq) in anhydrous DCM.
- Cool the mixture to 0 °C using an ice bath.
- Slowly add thionyl chloride (approx. 1.5-2.0 eq) dropwise to the stirred suspension. Caution: This reaction releases HCl and SO₂ gas and should be performed in a well-ventilated fume hood.
- After the addition is complete, allow the reaction to warm to room temperature and then heat to a gentle reflux (approx. 40 °C for DCM) for 2-4 hours.
- Monitor the reaction for completion by TLC or LC-MS, observing the disappearance of the starting material.
- Once complete, cool the reaction mixture and carefully remove the solvent and excess thionyl chloride under reduced pressure using a rotary evaporator.
- The resulting crude 5-chloro-2-thiophenecarbonyl chloride is typically a solid or oil and is often used immediately in the next step without further purification.

Protocol 2: Amide Coupling with the Oxazolidinone Side Chain

Objective: To couple the activated acid chloride with the amine side chain to form the Rivaroxaban precursor.

Materials:

- Crude 5-chloro-2-thiophenecarbonyl chloride (from Protocol 3.1)
- The appropriate Rivaroxaban amine precursor (e.g., (S)-4-(4-aminophenyl)-3-morpholinone derivative)

- Anhydrous aprotic solvent (e.g., DCM, THF)
- A non-nucleophilic base (e.g., Triethylamine, DIPEA)
- Standard work-up reagents (e.g., water, brine, saturated sodium bicarbonate solution)
- Drying agent (e.g., anhydrous Na_2SO_4 or MgSO_4)

Procedure:

- Dissolve the amine precursor (1.0 eq) and the base (approx. 1.5 eq) in anhydrous DCM under an inert atmosphere.
- Cool the solution to 0 °C.
- Dissolve the crude acid chloride from the previous step in a minimal amount of anhydrous DCM and add it dropwise to the amine solution.
- Allow the reaction to stir at 0 °C for 30 minutes and then warm to room temperature, stirring for an additional 4-12 hours.
- Monitor the reaction for completion by TLC or LC-MS.
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel. Wash the organic layer sequentially with a mild acid (e.g., 1M HCl), saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product via recrystallization or column chromatography to obtain the final compound.

Quality Control and Analytical Characterization

Ensuring the purity and identity of the intermediate and final product is paramount.



Caption: Standard quality control workflow for pharmaceutical intermediates.

Technique	Purpose	Expected Results for 5-Cl-T2CA
HPLC/UPLC	Quantifies purity and detects impurities.	A major peak corresponding to the main compound with an area % typically >99%.
LC-MS	Confirms molecular weight.	Detection of an ion corresponding to $[M-H]^-$ at $m/z \approx 161$.
1H NMR	Confirms proton environment and structure.	Characteristic aromatic proton signals for the thiophene ring.
^{13}C NMR	Confirms carbon framework.	Signals corresponding to the five carbons of the thiophene ring and the carboxyl carbon.
FT-IR	Identifies key functional groups.	Strong C=O stretch for the carboxylic acid, C-Cl stretch, and thiophene ring vibrations.

Conclusion and Future Perspectives

5-Chlorothiophene-2-carboxylic acid stands as a testament to the power of heterocyclic chemistry in modern medicine. Its established role in the synthesis of Rivaroxaban highlights its industrial importance. While the core application is well-defined, ongoing research into novel synthetic methodologies, such as continuous flow chemistry, aims to make its utilization even more efficient and sustainable.^[5] Furthermore, the thiophene scaffold remains a fertile ground for drug discovery, and derivatives of 5-Cl-T2CA will undoubtedly continue to emerge as key intermediates in the development of new therapeutic agents targeting a wide range of diseases.

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